

Physical properties of (2-Methyloxetan-2-yl)methanol (boiling point, density)

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Compound of Interest

Compound Name: (2-Methyloxetan-2-yl)methanol

Cat. No.: B1274435

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Technical Guide: Physical Properties of (2-Methyloxetan-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **(2-Methyloxetan-2-yl)methanol**, specifically its boiling point and density. It includes established experimental protocols for the determination of these properties, catering to the needs of researchers and professionals in the field of drug development and chemical synthesis.

Core Physical Properties

The physical characteristics of **(2-Methyloxetan-2-yl)methanol** are crucial for its handling, purification, and application in various chemical processes. Below is a summary of the available data.

Physical Property	Value	Conditions
Boiling Point	157.8 ± 8.0 °C	760 mmHg[1]
Density	Data not readily available	-

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of liquid compounds like **(2-Methyloxetan-2-yl)methanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially with small sample volumes, the capillary method is widely employed.

Procedure:

- **Sample Preparation:** A small amount of the liquid sample is placed in a small test tube or a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in a heating bath (e.g., paraffin oil or a heating block).
- **Heating:** The heating bath is heated slowly and steadily.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** The temperature at which a rapid and continuous stream of bubbles is observed is recorded. The heat is then removed, and the temperature at which the liquid begins to enter the capillary tube is also recorded. The boiling point is the mean of these two temperatures.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Alternatively, for larger quantities, distillation can be used to determine the boiling point by recording the temperature at which the liquid-vapor equilibrium is established at a given pressure.[\[3\]](#)

Determination of Density

Density is the mass of a substance per unit of volume. It is an important intensive property for substance identification and purity assessment.

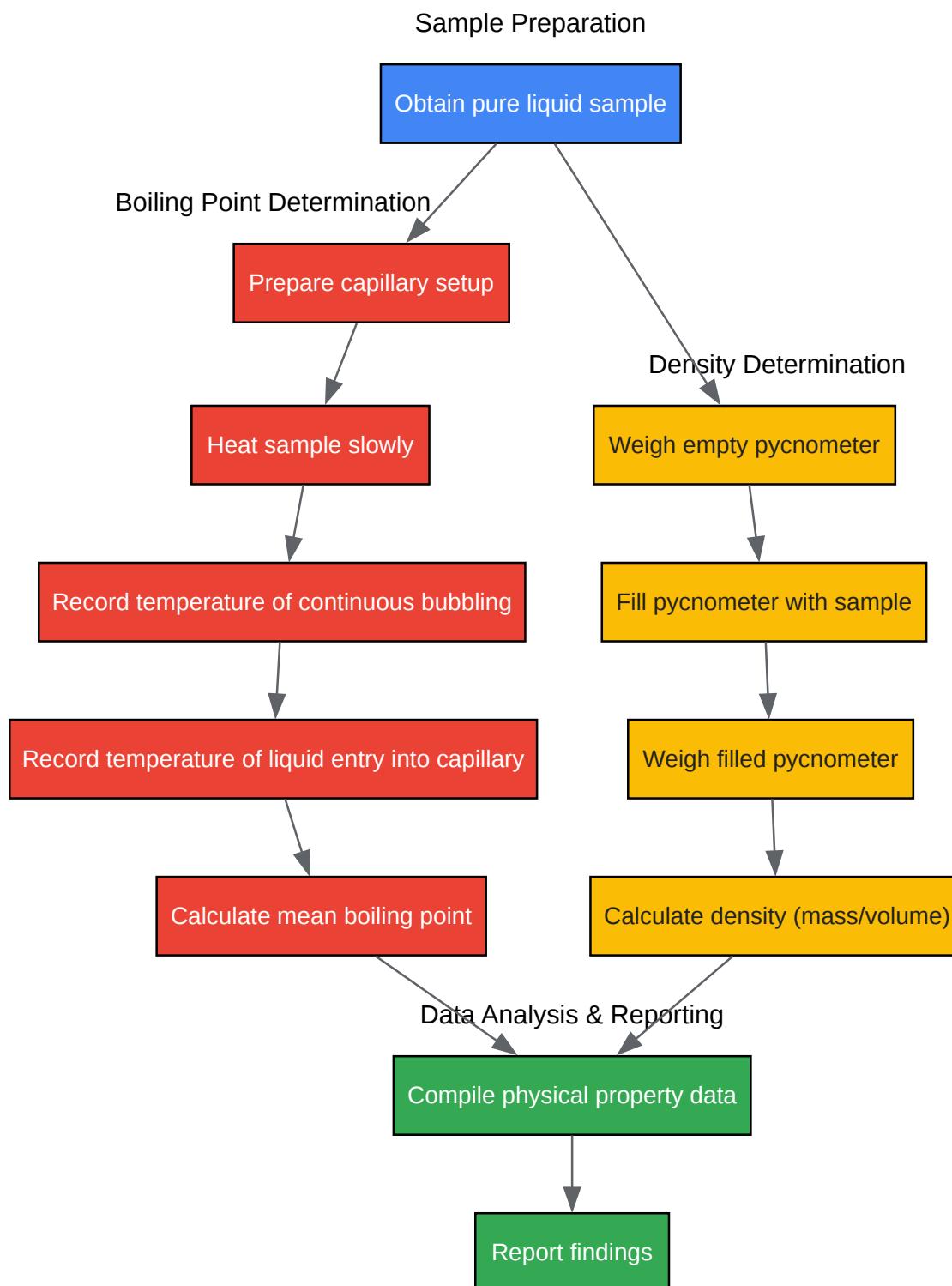
Procedure using a Pycnometer or Volumetric Flask:

- Weighing the Empty Vessel: An empty, clean, and dry volumetric flask or pycnometer is accurately weighed (W1).^[7]
- Filling with the Liquid: The vessel is filled with the liquid sample up to the calibration mark. Care should be taken to avoid air bubbles.
- Weighing the Filled Vessel: The vessel filled with the liquid is weighed again (W2).
- Volume Determination: The volume of the liquid is known from the calibrated vessel.
- Calculation: The density (ρ) is calculated using the formula: $\rho = (W2 - W1) / V$ where V is the volume of the flask/pycnometer.
- Temperature Control: The temperature of the liquid should be recorded as density is temperature-dependent.

For a more direct measurement, a hydrometer can be used, which measures density based on buoyancy.^[8]

Logical Workflow for Physical Property Determination

The following diagram illustrates a standardized workflow for the experimental determination of the boiling point and density of a liquid sample.



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Caption: Workflow for determining the physical properties of a liquid.

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